

A Technical Guide to the Physical Characteristics of Methyl Dodec-3-enoate

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Compound of Interest

Compound Name: *Methyl dodec-3-enoate*

Cat. No.: *B15490136*

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This technical guide provides a summary of the known physical characteristics of **methyl dodec-3-enoate**. Due to the limited availability of direct experimental data for this specific compound, this document also presents data for structurally similar fatty acid methyl esters (FAMES) to offer a comparative context for researchers, scientists, and professionals in drug development. Furthermore, a generalized experimental workflow for the determination of the physical properties of FAMES is outlined.

Quantitative Data Summary

Direct experimental values for all physical characteristics of **methyl dodec-3-enoate** are not extensively documented in publicly available literature. The following table summarizes the available information and provides data for related compounds for comparative purposes.

Physical Characteristic	Methyl Dodec-3-enoate	Methyl Decanoate[1]	Methyl Dodec-11-enoate[2]	Methyl (3E)-3-nonenoate[3]
Molecular Formula	C ₁₃ H ₂₄ O ₂	C ₁₁ H ₂₂ O ₂	C ₁₃ H ₂₄ O ₂	C ₁₀ H ₁₈ O ₂
Molecular Weight	212.33 g/mol	186.29 g/mol	212.33 g/mol	170.25 g/mol
Physical Form	Pale yellow liquid[4]	Liquid	-	-
Boiling Point	150-160 °C at 1.0-1.5 mmHg[4]	-	-	-
Density	-	0.8730 g/cm ³ at 20 °C/4 °C	-	-
Refractive Index	-	1.4259 at 20 °C/D	-	-
Solubility	-	Soluble in carbon tetrachloride	-	-
LogP (Octanol/Water)	-	4.41	4.7	-

Note: The provided data for methyl decanoate, methyl dodec-11-enoate, and methyl (3E)-3-nonenoate are for structurally related compounds and should be used for estimation and comparative purposes only.

Experimental Protocols

The determination of the physical characteristics of a fatty acid methyl ester like **methyl dodec-3-enoate** involves a series of standard analytical procedures. The following outlines a general methodology.

1. Synthesis and Purification: **Methyl dodec-3-enoate** can be synthesized via the transesterification of the corresponding triglyceride or the esterification of dodec-3-enoic acid. A typical laboratory-scale synthesis involves reacting the parent fatty acid with methanol in the presence of an acid catalyst, such as sulfuric acid, followed by purification.[5] An alternative is

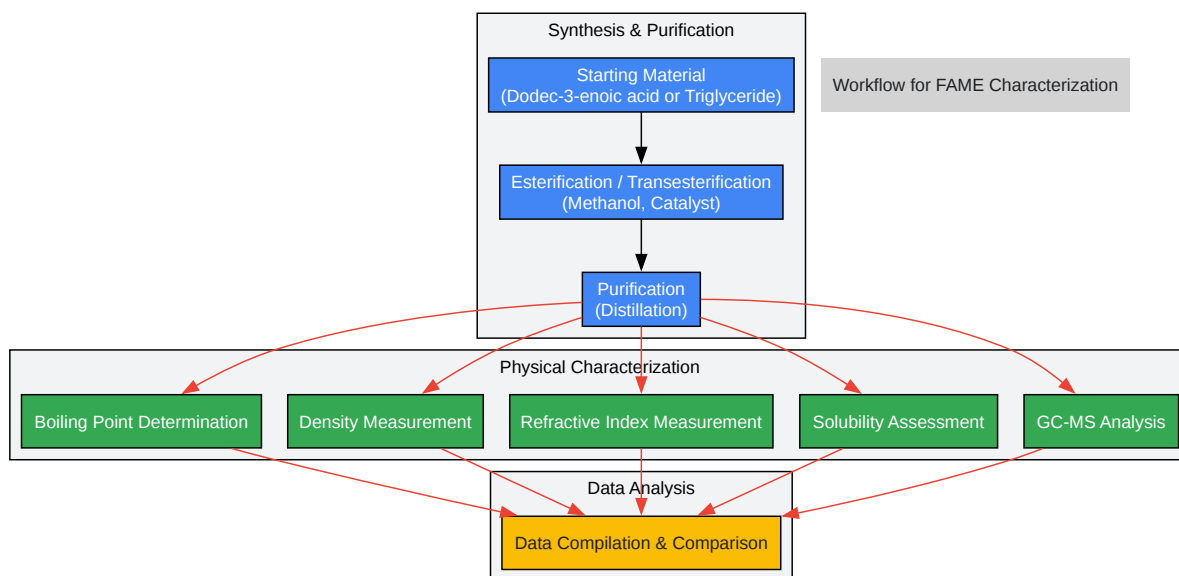
the use of a base-catalyzed transesterification with methanolic KOH.[6] Purification is commonly achieved through distillation under reduced pressure to yield the pure ester.[4]

2. Determination of Physical Properties:

- **Boiling Point:** The boiling point is determined by distillation at a specific pressure. For high-boiling point liquids like FAMEs, vacuum distillation is employed to prevent decomposition. The temperature at which the liquid actively boils and condenses is recorded as the boiling point at that pressure.
- **Density:** The density can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a controlled temperature, typically 20°C.
- **Refractive Index:** A refractometer is used to measure the refractive index of the liquid. A drop of the sample is placed on the prism of the refractometer, and the refractive index is read at a specific temperature and wavelength of light (commonly the sodium D-line, 589 nm).[7]
- **Solubility:** The solubility is determined by adding a small amount of the solute (**methyl dodec-3-enoate**) to a known volume of a solvent (e.g., water, ethanol, chloroform) and observing the point at which no more solute dissolves. This can be quantified by various analytical techniques.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** To confirm the identity and purity of the synthesized ester, GC-MS analysis is performed. The retention time in the gas chromatogram helps in identification, and the mass spectrum provides the molecular weight and fragmentation pattern, confirming the structure.

Logical Workflow for Physical Characterization

The following diagram illustrates a generalized workflow for the synthesis and physical characterization of a fatty acid methyl ester.



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Caption: Generalized workflow for the synthesis and physical characterization of a Fatty Acid Methyl Ester (FAME).

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